

An In-depth Technical Guide to Gallocatechol: Chemical Structure and Properties

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Compound of Interest

Compound Name: **Gallocatechol**

Cat. No.: **B1195477**

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Abstract

Gallocatechol, a flavan-3-ol found abundantly in green tea and other plant sources, has garnered significant attention for its potent antioxidant and anti-inflammatory properties. This technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, and key biological activities of **gallocatechol**. Detailed experimental protocols for its extraction, analysis, and evaluation of its biological effects are presented, alongside an exploration of its modulation of critical cellular signaling pathways. This document aims to serve as a valuable resource for researchers and professionals in the fields of natural product chemistry, pharmacology, and drug development.

Chemical Structure and Identification

Gallocatechol, also known as gallocatechin (GC), is a polyphenolic compound belonging to the flavonoid class of secondary metabolites. Its chemical structure is characterized by a flavan-3-ol backbone, which consists of two aromatic rings (A and B) and a dihydropyran heterocycle (C ring) with a hydroxyl group at position 3. The B ring of **gallocatechol** is a pyrogallol group, featuring three hydroxyl substituents.

The most common stereoisomer is (+)-gallocatechin, which has a (2R, 3S) configuration. Its enantiomer, (-)-gallocatechin, has a (2S, 3R) configuration.

Identifier	Value
IUPAC Name	(2R,3S)-2-(3,4,5-trihydroxyphenyl)-3,4-dihydro-2H-chromene-3,5,7-triol[1]
Chemical Formula	C ₁₅ H ₁₄ O ₇ [2]
Molecular Weight	306.27 g/mol [2]
CAS Number	970-73-0 ((+)-Gallocatechin)[1]
PubChem CID	65084 ((+)-Gallocatechin)

Physicochemical Properties

The physicochemical properties of **gallocatechol** are crucial for its absorption, distribution, metabolism, and excretion (ADME) profile, as well as for the design of analytical and extraction methods.

Property	Value
Melting Point	218 °C (decomposes)
Solubility	
Water	3.33 mg/mL (requires sonication)[3]
Ethanol	5 mg/mL[4]
Methanol	Soluble
Acetone	Soluble
DMSO	100 mg/mL (requires sonication)[3]
pKa (Predicted)	The experimental pKa value for gallocatechol is not readily available. However, based on structurally similar flavonoids, the phenolic hydroxyl groups are expected to have pKa values in the range of 8-10.

Biological and Pharmacological Properties

Gallocatechol exhibits a wide range of biological activities, primarily attributed to its potent antioxidant and anti-inflammatory effects.

Antioxidant Activity

The pyrogallol group in the B ring of **gallocatechol** is a key structural feature responsible for its powerful radical scavenging activity. It can effectively neutralize reactive oxygen species (ROS) and reactive nitrogen species (RNS), thereby protecting cells from oxidative damage.

Anti-inflammatory Activity

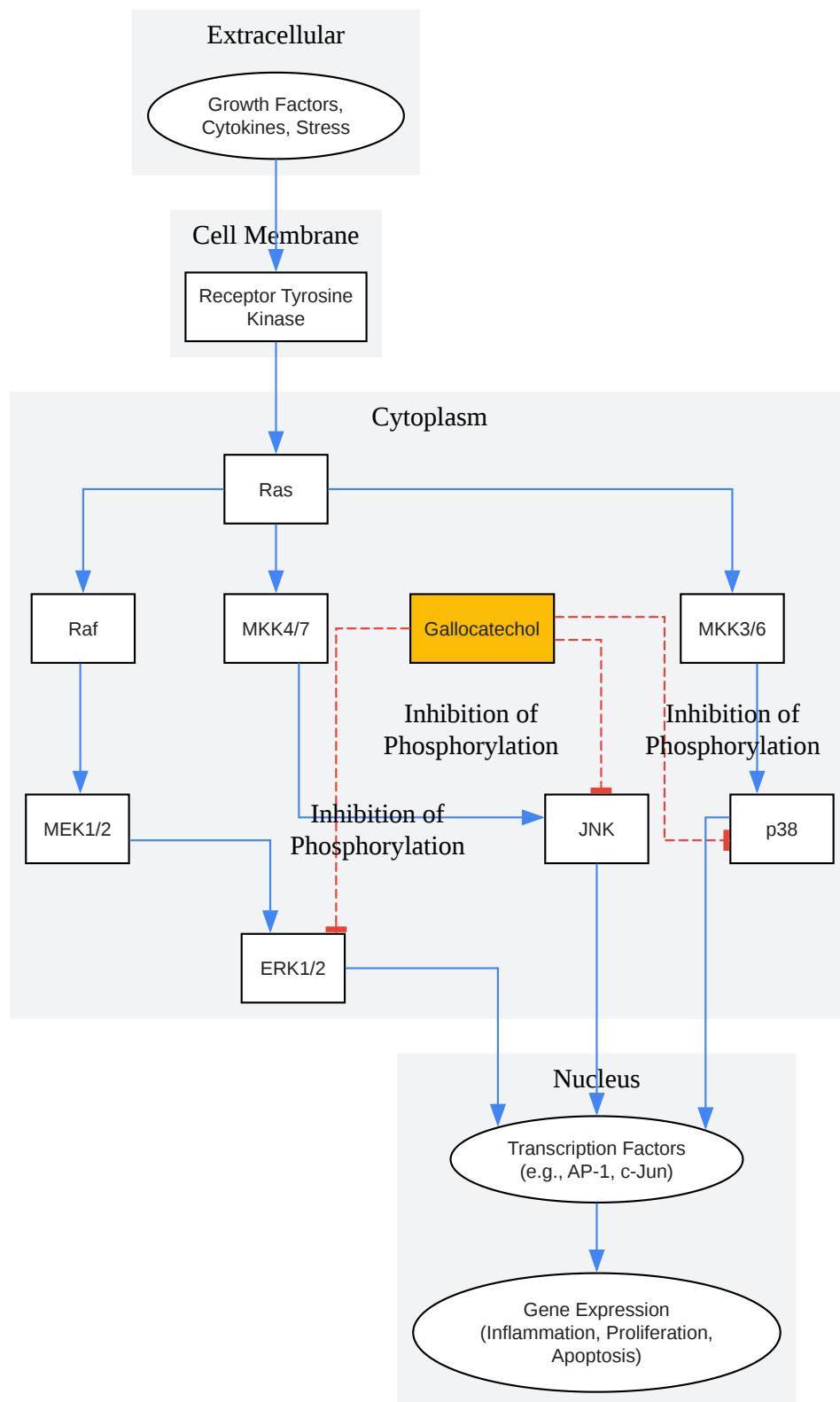
Gallocatechol has been shown to exert anti-inflammatory effects by modulating key inflammatory pathways. It can inhibit the production of pro-inflammatory mediators such as nitric oxide (NO) and prostaglandins, in part through the inhibition of enzymes like cyclooxygenase-2 (COX-2).

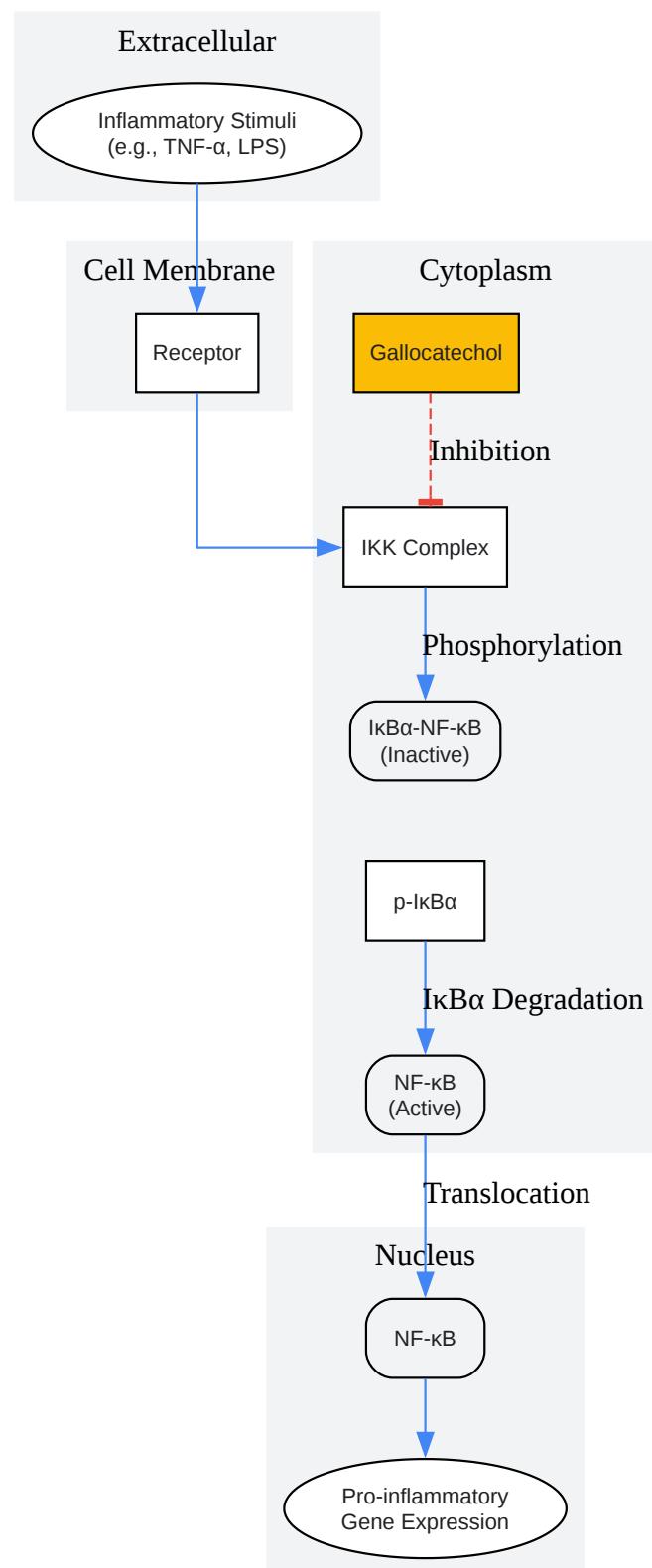
Modulation of Cellular Signaling Pathways

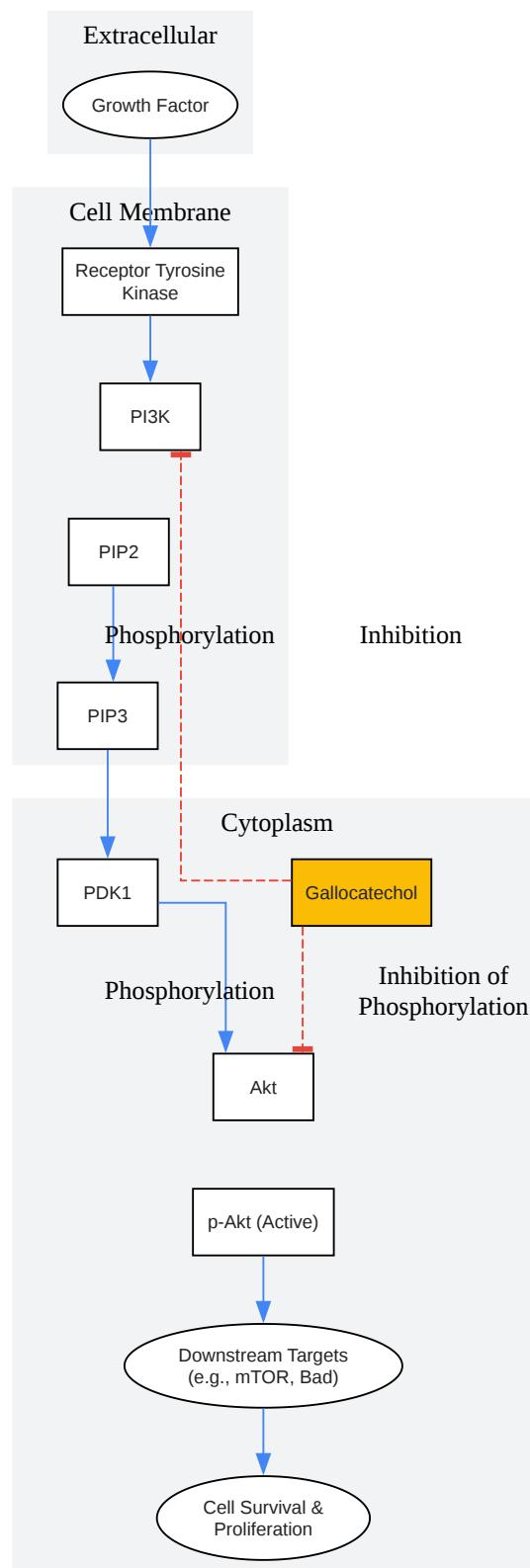
While much of the research on the molecular mechanisms of green tea catechins has focused on epigallocatechin gallate (EGCG), evidence suggests that **gallocatechol** also modulates several critical signaling pathways involved in cellular proliferation, inflammation, and survival.

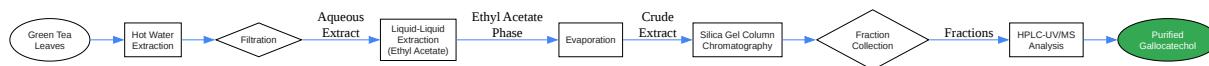
Mitogen-Activated Protein Kinase (MAPK) Pathway

Gallocatechol has been shown to influence the MAPK signaling cascade, which plays a central role in regulating cellular responses to a variety of external stimuli. Specifically, it can affect the phosphorylation status of key MAPK proteins, including extracellular signal-regulated kinase (ERK), c-Jun N-terminal kinase (JNK), and p38 MAPK. The modulation of these pathways contributes to its anti-inflammatory and anti-cancer effects.







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